

# Solubility of 2-Amino-6-chloropurine in different solvents

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## Compound of Interest

Compound Name: 2-Amino-6-chloropurine

Cat. No.: B10820422

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## An In-depth Technical Guide to the Solubility of 2-Amino-6-chloropurine

This technical guide provides a comprehensive overview of the solubility of **2-amino-6-chloropurine** (also known as 6-chloroguanine), a key intermediate in the synthesis of various nucleotide analogs with antiviral and antitumor properties.[1][2] Understanding its solubility in different solvents is critical for researchers, scientists, and professionals involved in drug discovery, formulation development, and chemical synthesis.

## Quantitative Solubility Data

The solubility of **2-amino-6-chloropurine** has been experimentally determined in a range of neat solvents at various temperatures.[3] The data consistently shows that solubility increases with rising temperature.[3] The compound exhibits the highest solubility in dimethyl sulfoxide (DMSO) and the lowest in water.[3]

A study measuring solubility from 278.15 K to 333.15 K ranked twelve common solvents in the following order of descending solubilizing capacity[3]: DMSO > N,N-dimethylformamide (DMF) > 2-butanone > Ethylene Glycol (EG) > n-butanol > n-propanol > isobutanol > isopropanol > 1,4-dioxane > ethanol > methanol > water

The following table summarizes the available quantitative solubility data for **2-amino-6-chloropurine** in various solvents.

Solvent	Temperature	Solubility	Molarity (mM)
Dimethyl Sulfoxide (DMSO)	Not Specified	31.82 mg/mL	187.65
Dimethyl Sulfoxide (DMSO)	Not Specified	3 mg/mL	~17.7
N,N-Dimethylformamide (DMF)	Not Specified	3 mg/mL	~17.7
DMSO:PBS (pH 7.2) (1:7)	Not Specified	0.12 mg/mL	~0.71
Water	20 °C (293.15 K)	1.7 g/L (1.7 mg/mL)	~10.0

Data sourced from references[1][2][4]. Molarity is calculated based on the molecular weight of 169.57 g/mol .

## Experimental Protocols for Solubility Determination

The most reliable and widely recognized method for determining the equilibrium solubility of a compound is the shake-flask method.[5][6][7] This technique was utilized to gather the solubility data for **2-amino-6-chloropurine** across twelve different solvents.[3]

### Shake-Flask Method

The shake-flask method is considered a gold standard for measuring thermodynamic solubility. [5] The general protocol involves the following steps:

- **Preparation:** An excess amount of the solid compound (**2-amino-6-chloropurine**) is added to a known volume of the selected solvent in a sealed flask or vial.[5] This ensures that a saturated solution is formed in equilibrium with the undissolved solid.
- **Equilibration:** The flask is agitated using a mechanical device, such as an orbital shaker, at a constant, controlled temperature for a predetermined period (e.g., 24 hours or longer) to ensure that equilibrium is reached.[6][7] The temperature control is crucial as solubility is temperature-dependent.[3][6]

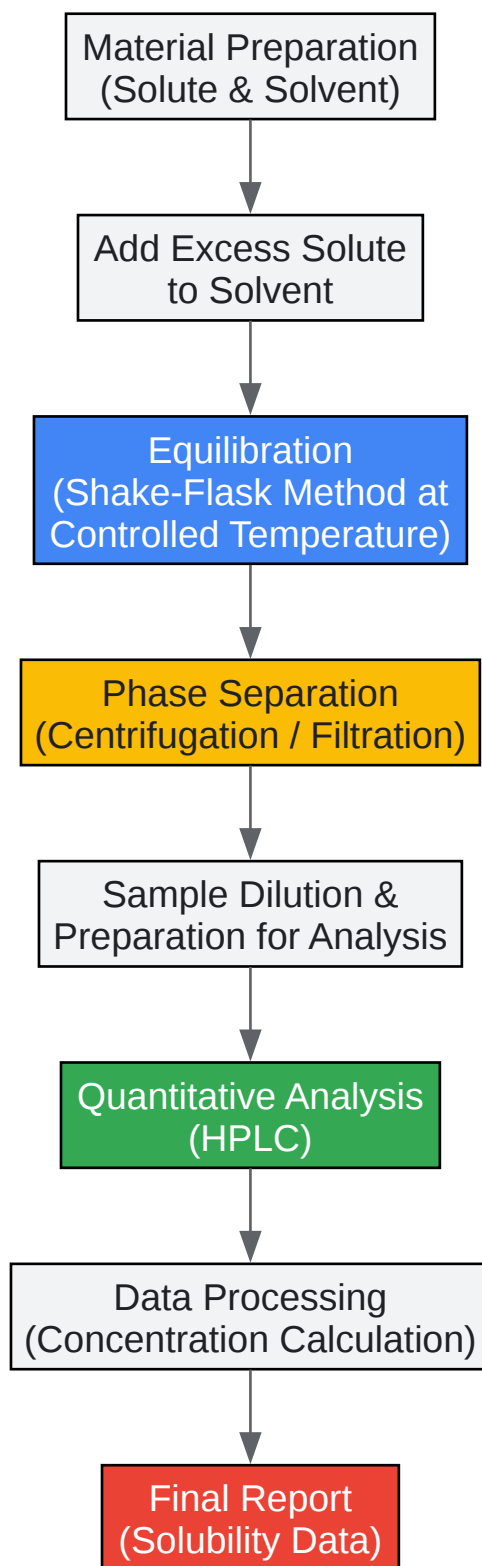
- **Phase Separation:** Once equilibrium is achieved, the undissolved solid is separated from the saturated solution. This is typically accomplished through centrifugation or filtration to obtain a clear supernatant free of any solid particles.
- **Analysis:** The concentration of the dissolved **2-amino-6-chloropurine** in the clear supernatant is measured using a validated analytical method.

## Analytical Quantification: High-Performance Liquid Chromatography (HPLC)

For accurate concentration measurement, High-Performance Liquid Chromatography (HPLC) is the most commonly employed analytical tool.<sup>[5]</sup> Its advantage over other methods, like UV spectrophotometry, is its ability to separate the analyte from any impurities or degradation products, thus ensuring high specificity and accuracy.<sup>[5]</sup> The concentration of the analyte in the saturated solution is determined by comparing its peak area to a calibration curve generated from standards of known concentrations.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **2-amino-6-chloropurine** using the shake-flask method coupled with HPLC analysis.



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Workflow for Solubility Determination.

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